

# 5-Hydroxy-2-iodobenzaldehyde: A Comprehensive Technical Guide for Scientific Professionals

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## Compound of Interest

Compound Name: 5-Hydroxy-2-iodobenzaldehyde

CAS No.: 50765-11-2

Cat. No.: B1583621

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## Introduction

**5-Hydroxy-2-iodobenzaldehyde** is a key aromatic organic compound that serves as a versatile building block in the synthesis of a wide array of complex molecules. Its unique trifunctional nature, featuring a hydroxyl group, an iodine atom, and an aldehyde on a benzene ring, makes it a valuable reagent for researchers in medicinal chemistry, organic synthesis, and materials science. The strategic placement of these functional groups allows for regioselective reactions, enabling the construction of intricate molecular architectures. This guide provides an in-depth exploration of the core attributes of **5-Hydroxy-2-iodobenzaldehyde**, including its chemical properties, synthesis, reactivity, and safety protocols, tailored for professionals in drug development and scientific research.

## Core Molecular and Physical Properties

Understanding the fundamental properties of **5-Hydroxy-2-iodobenzaldehyde** is paramount for its effective application in research and development.

## Molecular Identity and Weight

The chemical identity of this compound is defined by its molecular formula and weight.

- Molecular Formula: C<sub>7</sub>H<sub>5</sub>IO<sub>2</sub> [1][2][3]
- Molecular Weight: 248.02 g/mol [1][2][3][4][5]

These fundamental parameters are critical for stoichiometric calculations in reaction planning and for the interpretation of mass spectrometry data. The presence of a heavy iodine atom significantly contributes to the overall molecular mass.

## Physicochemical Characteristics

The physical state and solubility of a compound dictate its handling, storage, and reaction conditions. **5-Hydroxy-2-iodobenzaldehyde** is typically a solid at room temperature, appearing as a white to light yellow or light orange powder or crystal. [6][7] Key physical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	50765-11-2	[1]
Melting Point	98-100 °C	[8][9]
Boiling Point	282.0±30.0 °C (Predicted)	[9]
Appearance	White to light yellow/orange powder/crystal	[6][7]
Storage Temperature	Room Temperature, recommended <15°C in a cool, dark place	[6]
Sensitivity	Air and Light Sensitive	[6][9]

The compound should be stored under an inert gas to prevent degradation. [6]

## Synthesis and Reactivity

The synthesis of **5-Hydroxy-2-iodobenzaldehyde** and its derivatives often involves electrophilic aromatic substitution on a substituted benzene ring.

## General Synthesis Pathway

A common synthetic route to produce iodinated salicylaldehydes involves the direct iodination of a salicylaldehyde precursor. For instance, 5-iodosalicylaldehyde can be synthesized from salicylaldehyde using N-iodosuccinimide (NIS) as the iodine source.<sup>[8][9][10]</sup> The reaction is typically carried out in a chlorinated solvent like dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) or 1,2-dichloroethane.<sup>[8][9][10]</sup>

The general workflow for this synthesis is outlined below:

Caption: General workflow for the synthesis of 5-iodosalicylaldehyde.

## Experimental Protocol: Synthesis of 5-Iodosalicylaldehyde

This protocol is a representative example of the synthesis of an iodinated salicylaldehyde derivative.

Materials:

- Salicylaldehyde
- N-iodosuccinimide (NIS)
- Triphenylphosphorane bis(trifluoromethylsulfonyl)imide (Catalyst)
- Dichloromethane (or 1,2-dichloroethane)
- Hexane
- Ethyl acetate
- Standard laboratory glassware and purification equipment (e.g., rotary evaporator, chromatography column)

#### Procedure:

- Dissolve salicylaldehyde (1 mmol) in dichloromethane (to a concentration of 0.1 M) in a round-bottom flask equipped with a magnetic stirrer.[8][10]
- Add the catalyst (0.025 mmol) to the stirred solution.[8][10]
- Add N-iodosuccinimide (1.1 mmol) to the reaction mixture.[8][10]
- Stir the mixture at room temperature or under reflux conditions.[8][10]
- Monitor the reaction progress using thin-layer chromatography (TLC) until the salicylaldehyde is completely consumed.[8][10]
- Upon completion, remove the solvent under reduced pressure using a rotary evaporator.[10]
- Purify the crude product by column chromatography using a mixture of hexane and ethyl acetate as the eluent to obtain the purified 5-iodosalicylaldehyde.[10]

## Key Reactions and Applications

The functional groups of **5-Hydroxy-2-iodobenzaldehyde** allow for a variety of chemical transformations, making it a valuable intermediate in the synthesis of more complex molecules. It is a derivative of salicylaldehyde.[8]

- **Synthesis of Heterocycles:** Salicylaldehydes are precursors to various oxygen-containing heterocycles like benzofurans and coumarins.[11]
- **Ligand Synthesis:** It can be used to synthesize new salen ligands, which are important in coordination chemistry.[8][9]
- **Further Functionalization:** The aldehyde group can undergo typical reactions such as oxidation, reduction, and condensation. The hydroxyl group can be alkylated or acylated, and the iodine atom can participate in cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), allowing for the introduction of new carbon-carbon or carbon-heteroatom bonds.

For example, it may be used to synthesize 5-formylsalicylaldehyde and 5-ortho-carboranylsalicylaldehyde.[\[8\]](#)[\[9\]](#)

## Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **5-Hydroxy-2-iodobenzaldehyde**.

## Hazard Identification

According to safety data sheets, this compound is classified as an irritant.[\[4\]](#)[\[5\]](#)

- Health Hazards: Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[\[4\]](#)[\[5\]](#)[\[12\]](#)
- Environmental Hazards: May be harmful to aquatic life with long-lasting effects.[\[13\]](#)

## Recommended Handling and Storage

Personal Protective Equipment (PPE):

- Wear protective gloves, clothing, and eye/face protection.[\[6\]](#)[\[12\]](#)[\[13\]](#)
- In case of insufficient ventilation, wear suitable respiratory equipment.[\[12\]](#)

Handling:

- Avoid contact with skin, eyes, and clothing.[\[12\]](#)[\[14\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[6\]](#)[\[13\]](#)
- Use in a well-ventilated area.[\[13\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[13\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[14\]](#)

## First Aid Measures

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[6][13]
- Skin Contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[6][13]
- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[13]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[13]

## Conclusion

**5-Hydroxy-2-iodobenzaldehyde** is a valuable and versatile chemical intermediate with significant potential in various fields of chemical research and development. Its trifunctional nature allows for a wide range of chemical transformations, making it an essential building block for the synthesis of complex organic molecules, including novel pharmaceuticals and advanced materials. A thorough understanding of its properties, synthesis, and safe handling procedures is crucial for its effective and responsible use in the laboratory.

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- To cite this document: BenchChem. [5-Hydroxy-2-iodobenzaldehyde: A Comprehensive Technical Guide for Scientific Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1583621/docs#5-hydroxy-2-iodobenzaldehyde-a-comprehensive-technical-guide-for-scientific-professionals>]

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